

# Technical Guide: Ethyl 3-(2-bromophenyl)propanoate (CAS 135613-33-1)

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## Compound of Interest

Compound Name:	Ethyl 3-(2-bromophenyl)propanoate
Cat. No.:	B146710

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## Introduction

**Ethyl 3-(2-bromophenyl)propanoate**, with CAS number 135613-33-1, is a substituted benzene derivative. Structurally, it is the ethyl ester of 3-(2-bromophenyl)propanoic acid. This compound is primarily utilized as a chemical intermediate in the synthesis of more complex molecules. Notably, its precursor, 3-(2-bromophenyl)propionic acid, is recognized as an important intermediate in the pharmaceutical industry, suggesting that **Ethyl 3-(2-bromophenyl)propanoate** plays a role in the development of medicinal compounds.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, reliable suppliers, and a detailed look into its synthesis.

## Chemical and Physical Properties

The fundamental physicochemical properties of **Ethyl 3-(2-bromophenyl)propanoate** are summarized in the table below. This data is essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	135613-33-1	Thermo Scientific Chemicals
IUPAC Name	ethyl 3-(2-bromophenyl)propanoate	Thermo Scientific Chemicals
Synonyms	3-(2-BROMO-PHENYL)- PROPIONIC ACID ETHYL ESTER, ethyl 3-2-bromophenyl propanoate	Molbase, Thermo Scientific Chemicals
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO <sub>2</sub>	Thermo Scientific Chemicals
Molecular Weight	257.127 g/mol	Thermo Scientific Chemicals
Boiling Point	299.382 °C at 760 mmHg	Molbase
Flash Point	134.862 °C	Molbase
Density	1.343 g/cm <sup>3</sup>	Molbase
Refractive Index	1.53	Molbase
Vapor Pressure	0.001 mmHg at 25 °C	Molbase
MDL Number	MFCD07772962	Thermo Scientific Chemicals
InChI Key	ZKICRDRBPPOQLM- UHFFFAOYSA-N	Thermo Scientific Chemicals
SMILES	CCOC(=O)CCC1=CC=CC=C1 Br	Thermo Scientific Chemicals

## Synthesis and Experimental Protocol

While specific experimental protocols for the direct application of **ethyl 3-(2-bromophenyl)propanoate** in further reactions are not readily available in public literature, a detailed industrial synthesis method for its immediate precursor, 3-(2-bromophenyl)propionic acid, has been patented.[1][2] This process can be logically extended to the synthesis of the ethyl ester through standard esterification procedures.

## Synthesis of 3-(2-bromophenyl)propionic acid (Precursor)

The patented method involves a one-pot reaction starting from 2-bromobenzaldehyde.[\[1\]](#)[\[2\]](#)

Reactants:

- 2-bromobenzaldehyde
- Isopropylidene malonate
- Triethylamine
- Formic acid
- Hydrochloric acid
- Ethyl acetate (for purification)
- n-heptane (for purification)

Experimental Procedure:

- Reaction Setup: In a suitable reactor, triethylamine is added, and formic acid is slowly introduced while maintaining the temperature between 15-40 °C.
- Addition of Reactants: Isopropylidene malonate and 2-bromobenzaldehyde are then added to the reaction mixture.
- Reaction: The mixture is heated to 95-100 °C and stirred for 2-4 hours.
- Work-up: After cooling, the reaction is quenched by the addition of water and concentrated hydrochloric acid. The crude product precipitates and is collected by filtration.
- Purification: The crude 3-(2-bromophenyl)propionic acid is purified by recrystallization from a mixture of ethyl acetate and n-heptane.

## Esterification to Ethyl 3-(2-bromophenyl)propanoate

The resulting 3-(2-bromophenyl)propionic acid can be converted to its ethyl ester via Fischer esterification.

Reactants:

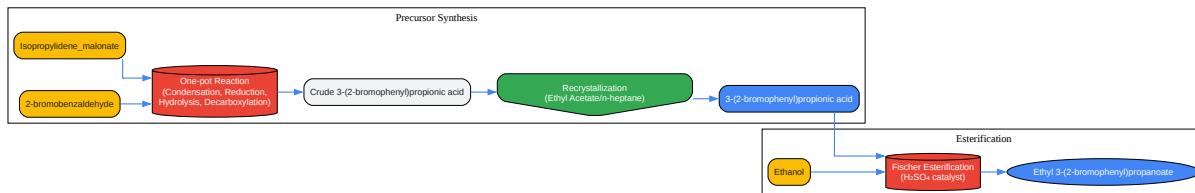
- 3-(2-bromophenyl)propionic acid
- Ethanol (in excess)
- A strong acid catalyst (e.g., sulfuric acid)

Experimental Procedure:

- Reaction Setup: 3-(2-bromophenyl)propionic acid is dissolved in an excess of ethanol.
- Catalysis: A catalytic amount of concentrated sulfuric acid is added to the solution.
- Reaction: The mixture is heated under reflux for several hours to drive the equilibrium towards the ester product.
- Work-up: After the reaction is complete, the excess ethanol is removed by distillation. The residue is then neutralized with a weak base (e.g., sodium bicarbonate solution) and extracted with a suitable organic solvent (e.g., diethyl ether).
- Purification: The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is evaporated to yield the final product, **ethyl 3-(2-bromophenyl)propanoate**.

## Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **ethyl 3-(2-bromophenyl)propanoate**, starting from 2-bromobenzaldehyde.

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Caption: Synthesis workflow for **ethyl 3-(2-bromophenyl)propanoate**.

## Applications in Research

Based on available literature and patents, **ethyl 3-(2-bromophenyl)propanoate** is primarily classified as a chemical intermediate. Its precursor is noted as an important intermediate for pharmaceuticals.[1][2] This indicates that the primary application of this compound is in the multi-step synthesis of biologically active molecules. However, specific details of the final products synthesized from this intermediate and their biological activities or associated signaling pathways are not extensively documented in publicly accessible research.

## Suppliers

A number of chemical suppliers offer **ethyl 3-(2-bromophenyl)propanoate**, typically with purities of 95-98%. The following table lists some of the known suppliers.

Supplier	Purity	Available Quantities
Thermo Scientific Chemicals	98%	Gram to kilogram scales
AB Chemicals Inc.	95%	Gram to kilogram scales
Molbase	Varies by supplier	Gram to kilogram scales
Echemi	Varies by supplier	Gram to kilogram scales
Guidechem	Varies by supplier	Gram to kilogram scales

Disclaimer: This information is for research and development purposes only. Please consult the safety data sheet (SDS) from the supplier before handling this chemical.

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## References

- 1. CN102211994B - Industrialized synthesis method of 3-(2-bromophenyl)propionic acid - Google Patents [patents.google.com]
- 2. CN102211994A - Industrialized synthesis method of 3-(2-bromophenyl)propionic acid - Google Patents [patents.google.com]
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